

Spectroscopic Profile of 3-Ethyl-2,4,5-trimethylheptane: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-2,4,5-trimethylheptane

CAS No.: 62198-65-6

Cat. No.: B15919650

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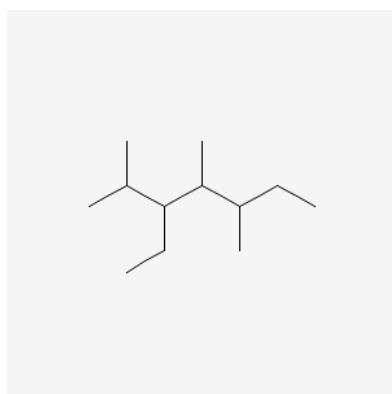
Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic properties of **3-Ethyl-2,4,5-trimethylheptane** (CAS No. 62198-65-6). Due to the limited availability of public experimental spectra for this compound, this document presents predicted data for ^1H Nuclear Magnetic Resonance (NMR), ^{13}C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The methodologies described herein are based on established, general protocols for the spectroscopic analysis of liquid organic compounds and serve as a guide for researchers working with this or structurally similar molecules.

Compound Identification

Property	Value	Source
IUPAC Name	3-Ethyl-2,4,5-trimethylheptane	[1]
CAS Number	62198-65-6	[1]
Molecular Formula	C ₁₂ H ₂₆	[1]
Molecular Weight	170.33 g/mol	[1]

Chemical Structure



Predicted Spectroscopic Data

The following sections detail the predicted spectroscopic characteristics based on the chemical structure of **3-Ethyl-2,4,5-trimethylheptane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. Due to the chiral centers at positions 3, 4, and 5, the molecule is complex, and its protons and carbons can be diastereotopic, leading to more complex spectra than might be initially apparent. However, a general prediction can be made.

Predicted ¹H NMR Data (Proton NMR)

The ¹H NMR spectrum of this branched alkane is expected to show multiple overlapping signals in the aliphatic region (approx. 0.7-1.8 ppm). The signals would consist of doublets, triplets, and complex multiplets.

Predicted Chemical Shift (ppm)	Multiplicity	Integration (Number of Protons)	Assignment
~ 0.8 - 1.0	Multiplet (several overlapping triplets and doublets)	15H	Five CH ₃ groups
~ 1.1 - 1.5	Multiplet	8H	Four CH ₂ and CH groups
~ 1.5 - 1.8	Multiplet	3H	Remaining CH groups

Predicted ¹³C NMR Data (Carbon NMR)

Given the structure, up to 12 distinct signals may be present in the ¹³C NMR spectrum, depending on the diastereomers present. All signals are expected in the aliphatic region (approx. 10-50 ppm).

Predicted Chemical Shift (ppm)	Carbon Type
~ 10 - 25	CH ₃ (Methyl)
~ 25 - 40	CH ₂ (Methylene)
~ 35 - 50	CH (Methine)

Infrared (IR) Spectroscopy

As a saturated alkane, the IR spectrum of **3-Ethyl-2,4,5-trimethylheptane** is expected to be relatively simple and dominated by C-H bond vibrations.

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
2850 - 3000	C-H Stretch (sp ³ hybridized)	Strong
1450 - 1470	C-H Bend (Methylene)	Medium
1370 - 1385	C-H Bend (Methyl)	Medium

Mass Spectrometry (MS)

Electron Ionization (EI) Mass Spectrometry of highly branched alkanes is characterized by extensive fragmentation.[2][3] The molecular ion peak (M^+) at m/z 170 is expected to be of very low abundance or completely absent.[4][5][6] Fragmentation will be favored at the branching points to form the most stable secondary and tertiary carbocations.[2][3][5]

Expected Fragmentation Pattern:

- Cleavage at C4-C5 bond: Loss of a pentyl radical (C_5H_{11}) to yield a stable carbocation at m/z 99.
- Cleavage at C3-C4 bond: Loss of a propyl radical (C_3H_7) from one side or a more complex fragment from the other.
- Loss of an ethyl radical (C_2H_5): Cleavage at the C3 position, leading to a fragment at m/z 141.
- Loss of a methyl radical (CH_3): Cleavage at the C2, C4, or C5 positions, leading to a fragment at m/z 155.

The base peak in the spectrum will likely correspond to the most stable carbocation that can be formed.[3]

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of a pure liquid organic compound such as **3-Ethyl-2,4,5-trimethylheptane**.

NMR Sample Preparation and Acquisition

- Sample Preparation:
 - For a standard 5 mm NMR tube, accurately weigh approximately 5-20 mg of the analyte for 1H NMR (20-50 mg for ^{13}C NMR).[7]
 - Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform- d , $CDCl_3$).[7][8] The solution should be homogeneous.

- Filter the solution through a Pasteur pipette with a small cotton or glass wool plug directly into a clean, dry NMR tube to remove any particulate matter.[\[9\]](#)[\[10\]](#)
- The final liquid height in the tube should be between 4.0 and 5.0 cm.[\[7\]](#)
- Cap the NMR tube securely.[\[7\]](#)
- Data Acquisition:
 - Wipe the outside of the NMR tube clean before inserting it into the spinner turbine.
 - Place the tube in the NMR spectrometer.
 - The instrument software will perform locking (stabilizing the magnetic field using the deuterium signal) and shimming (optimizing magnetic field homogeneity).[\[7\]](#)
 - Acquire the spectrum using appropriate parameters (e.g., number of scans, pulse width, relaxation delay).

IR Spectroscopy (Neat Liquid Film)

- Sample Preparation:
 - Obtain two clean, dry salt plates (e.g., NaCl or KBr) from a desiccator.[\[11\]](#)
 - Using a pipette, place one drop of the neat liquid sample onto the center of one plate.[\[11\]](#)
[\[12\]](#)
 - Carefully place the second salt plate on top, spreading the liquid into a thin, uniform film between the plates.[\[11\]](#)[\[12\]](#)
- Data Acquisition:
 - Place the assembled salt plates into the sample holder of the IR spectrometer.
 - Acquire a background spectrum of the empty instrument.
 - Acquire the sample spectrum. The instrument's software will automatically ratio the sample spectrum against the background to produce the final transmittance or absorbance

spectrum.

- After analysis, clean the salt plates with a suitable dry solvent (e.g., acetone) and return them to the desiccator.[\[11\]](#)

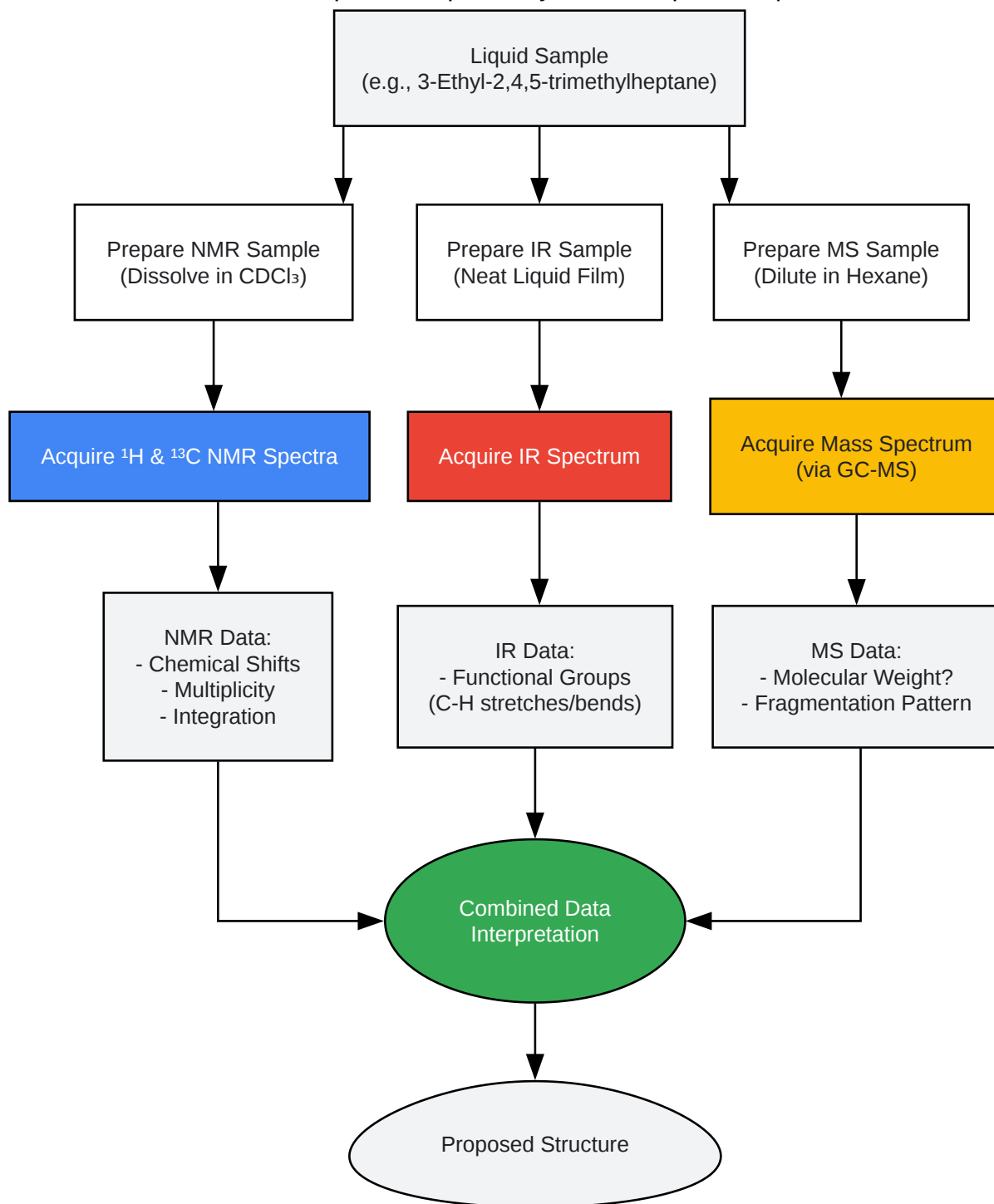
Mass Spectrometry (GC-MS for a Volatile Liquid)

- Sample Preparation:
 - Prepare a dilute solution of the liquid sample in a high-purity volatile solvent (e.g., hexane or dichloromethane). A typical concentration is around 100 µg/mL to 1 mg/mL.
- Data Acquisition:
 - The analysis is typically performed using a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).[\[13\]](#)[\[14\]](#)
 - Inject a small volume (typically 1 µL) of the prepared solution into the GC inlet.
 - The sample is vaporized and carried by an inert gas (e.g., Helium) through a chromatographic column, which separates the analyte from the solvent and any impurities.
 - As the analyte elutes from the column, it enters the MS ion source (commonly an Electron Ionization source).
 - The molecules are ionized and fragmented, and the resulting ions are separated by their mass-to-charge ratio (m/z) by the mass analyzer and detected.

Visualization of Spectroscopic Workflow

The following diagram illustrates a typical workflow for the structural elucidation of an unknown liquid organic compound using multiple spectroscopic techniques.

Workflow for Spectroscopic Analysis of a Liquid Compound

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Caption: Logical workflow for the spectroscopic identification of a liquid organic compound.

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